

Comparison Guide: Confirming Bax-Dependent Apoptosis with Bax/Bak DKO Models

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Compound of Interest

Compound Name: *Bax agonist 1*

CAS No.: *281-86-7*

Cat. No.: *B15583682*

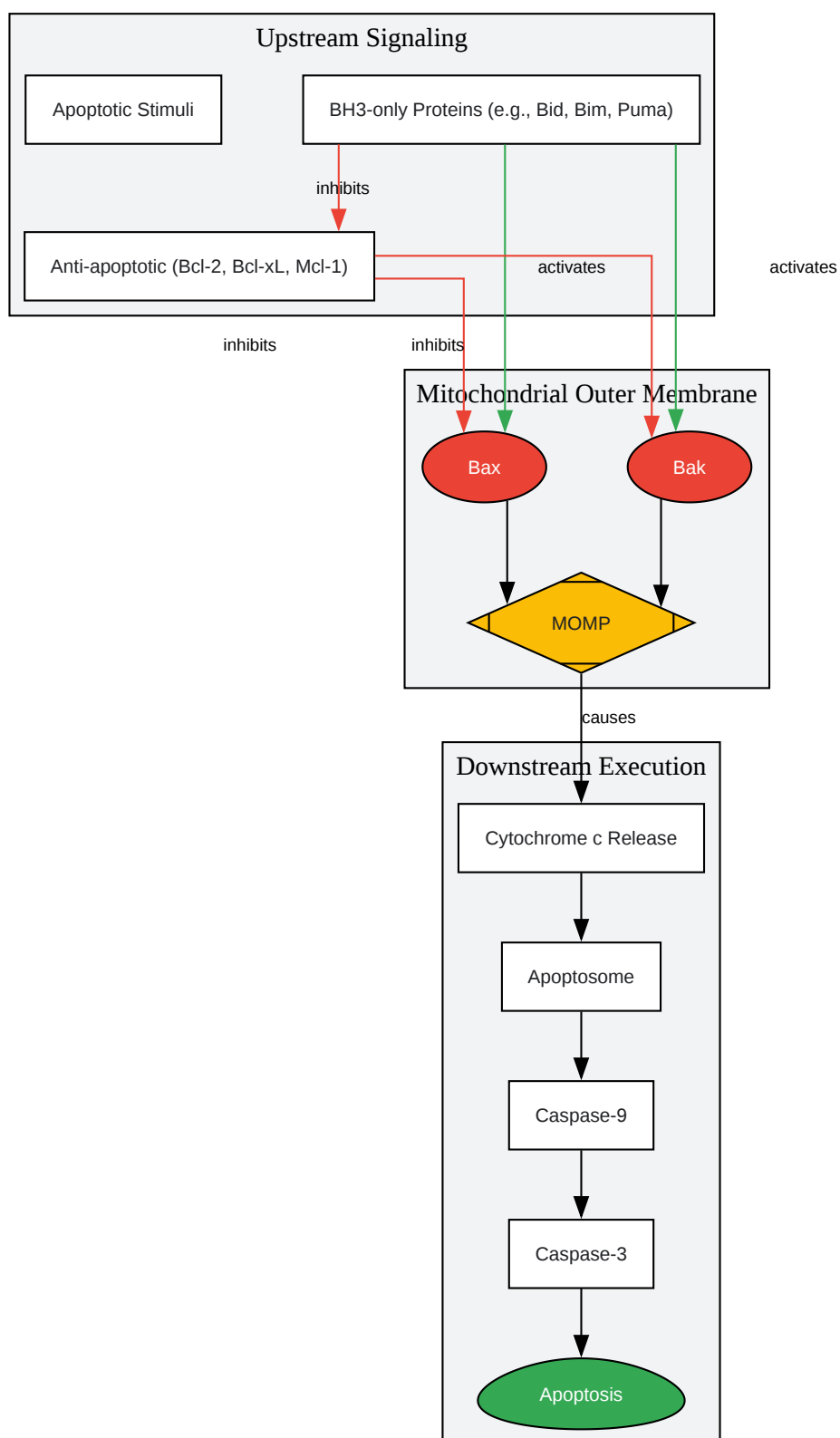
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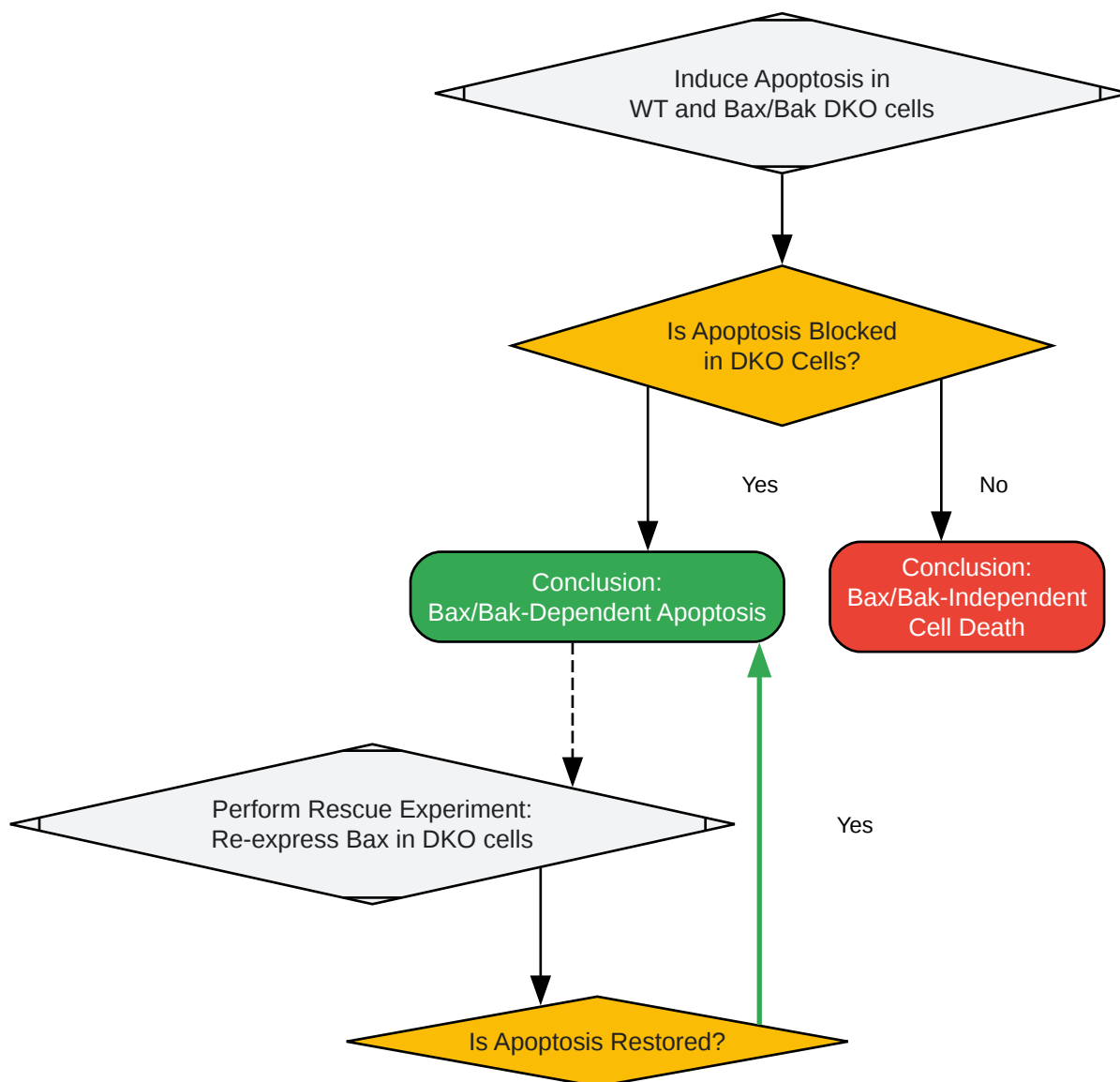
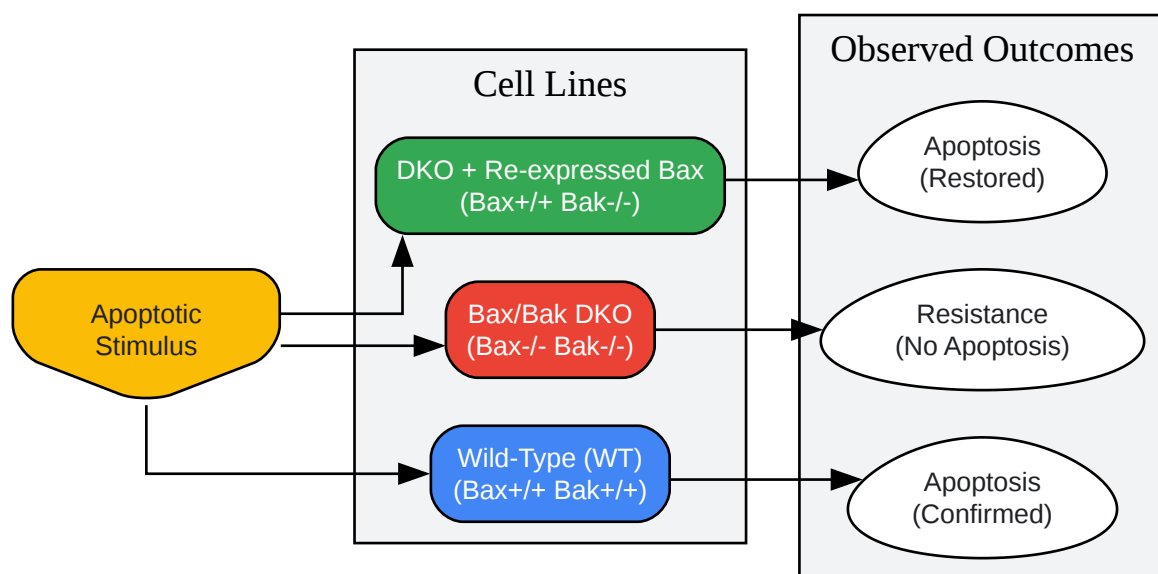
This guide provides a comprehensive comparison of experimental approaches for confirming B-cell lymphoma 2 (Bcl-2)-associated X protein (Bax)-dependent apoptosis, with a primary focus on the use of Bax/Bak double knockout (DKO) cellular models. We present supporting experimental data, detailed protocols, and objective comparisons with alternative methods to assist researchers in designing and interpreting apoptosis studies.

The Central Role of Bax and Bak in Intrinsic Apoptosis

The intrinsic apoptosis pathway is a critical programmed cell death mechanism that is essential for tissue homeostasis and development. This pathway converges at the mitochondrial outer membrane, where the pro-apoptotic proteins Bax and Bak act as the essential gateways for Mitochondrial Outer Membrane Permeabilization (MOMP). In healthy cells, Bax is largely cytosolic, while Bak is constitutively located on the mitochondrial outer membrane, both in an inactive state.^[1] Upon receiving apoptotic signals—often relayed by BH3-only proteins—Bax and Bak undergo conformational changes, oligomerize, and form pores in the mitochondrial outer membrane.^{[2][3]} This permeabilization leads to the release of apoptogenic factors like cytochrome c into the cytosol, triggering the caspase cascade and executing cell death.^[1]

Given their redundant and essential functions, cells lacking both Bax and Bak (Bax/Bak DKO) are profoundly resistant to a wide range of intrinsic apoptotic stimuli.^{[2][4]} This makes Bax/Bak DKO models the definitive tool for verifying whether a specific stimulus induces apoptosis through the canonical mitochondrial pathway.





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